

2-Deoxystreptamine dihydrobromide CAS number and registry information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Deoxystreptamine
dihydrobromide

Cat. No.: B601498

[Get Quote](#)

2-Deoxystreptamine Dihydrobromide: A Technical Guide for Researchers

For researchers, scientists, and professionals in drug development, this in-depth guide provides comprehensive technical information on **2-Deoxystreptamine dihydrobromide**, a crucial component in the landscape of aminoglycoside antibiotics. This document details its chemical registry information, experimental protocols for its synthesis and analysis, and explores its role in biological signaling pathways.

Core Registry and Quantitative Data

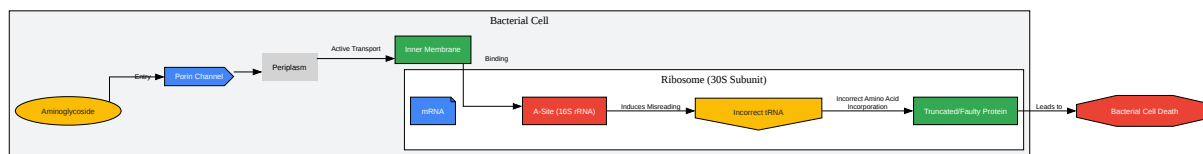
2-Deoxystreptamine dihydrobromide is a key building block in the synthesis of numerous aminoglycoside antibiotics. Its chemical and physical properties are summarized below. The most consistently cited CAS number for the dihydrobromide salt is 84107-26-6, while 2037-48-1 is often associated with the free base, 2-Deoxystreptamine.

Property	Value	Citations
CAS Number	84107-26-6	[1][2][3][4][5]
Alternate CAS (Free Base)	2037-48-1	[6]
Molecular Formula	C ₆ H ₁₄ N ₂ O ₃ · 2HBr	[1][2]
Molecular Weight	324.01 g/mol	[1][2][5]
IUPAC Name	(1S,3R,4S,6R)-4,6-diaminocyclohexane-1,2,3-triol;dihydrobromide	
Synonyms	2-DOS · 2HBr, Gentamicine Sulphate EP Impurity E	[2][3]
Appearance	Solid	[4]
Purity	≥97% (TLC)	[2]
Storage Temperature	2-8°C	[1][5]

Signaling Pathways and Mechanism of Action

2-Deoxystreptamine is the central scaffold of many aminoglycoside antibiotics. These antibiotics exert their bactericidal effects by targeting the bacterial ribosome, specifically the 30S subunit, and interfering with protein synthesis.

The binding of aminoglycosides to the A-site of the 16S rRNA within the 30S subunit induces a conformational change.[2] This leads to the misreading of mRNA codons, causing the incorporation of incorrect amino acids into the growing polypeptide chain.[2] Ultimately, this results in the production of non-functional or toxic proteins, leading to bacterial cell death.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Multinuclear Nuclear Magnetic Resonance Spectroscopy Is Used to Determine Rapidly and Accurately the Individual pKa Values of 2-Deoxystreptamine, Neamine, Neomycin, Paromomycin, and Streptomycin - PMC [pmc.ncbi.nlm.nih.gov]
- 2. dc.etsu.edu [dc.etsu.edu]
- 3. Aminoglycoside ribosome interactions reveal novel conformational states at ambient temperature - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Synthesis of Methyl Aprabiosaminide and 2-Hydroxyapramycin from Apramycin - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pnas.org [pnas.org]

- To cite this document: BenchChem. [2-Deoxystreptamine dihydrobromide CAS number and registry information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b601498#2-deoxystreptamine-dihydrobromide-cas-number-and-registry-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com